

4-Bromo-1-ethoxy-2-fluorobenzene molecular structure and weight

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Compound of Interest

Compound Name: 4-Bromo-1-ethoxy-2-fluorobenzene

Cat. No.: B050460

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An In-depth Technical Guide to 4-Bromo-1-ethoxy-2-fluorobenzene

This document provides a comprehensive overview of the molecular structure, and physico-chemical properties of **4-Bromo-1-ethoxy-2-fluorobenzene**, tailored for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Molecular Structure and Properties

4-Bromo-1-ethoxy-2-fluorobenzene is a halogenated aromatic ether. Its structure consists of a benzene ring substituted with a bromine atom, an ethoxy group (-OCH₂CH₃), and a fluorine atom. The molecular formula for this compound is C₈H₈BrFO.[1][2]

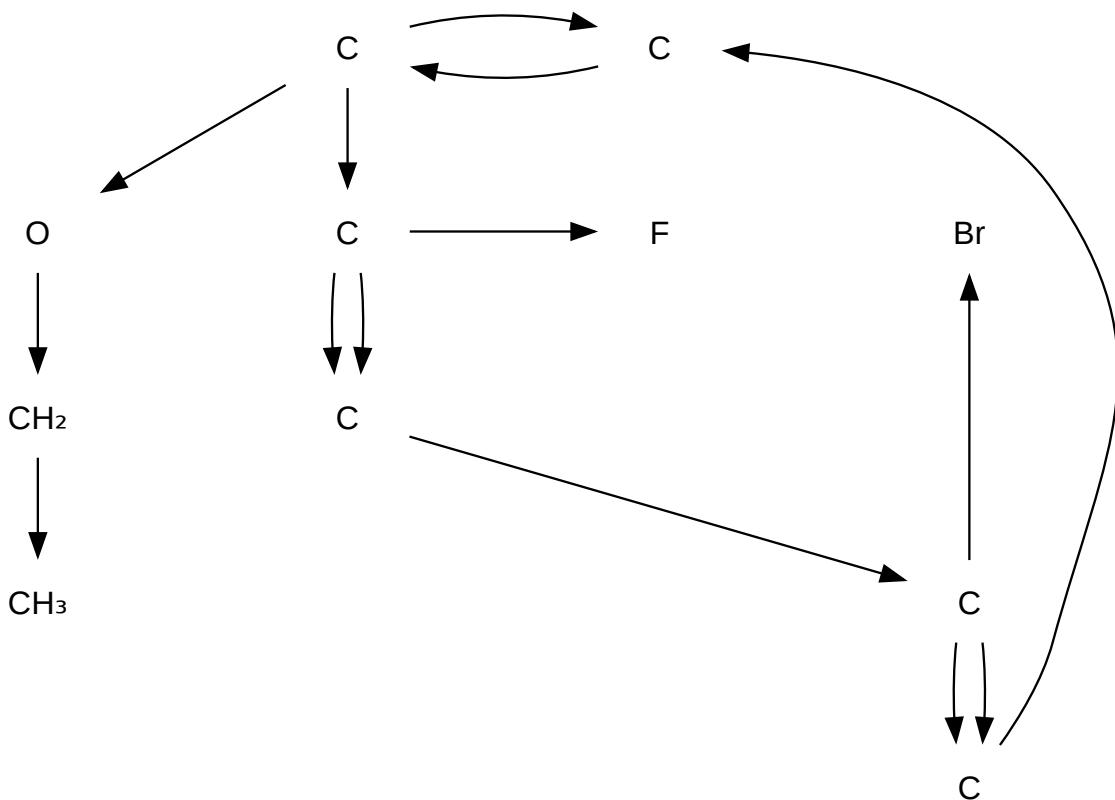
Quantitative Physicochemical Data

The key physicochemical properties of **4-Bromo-1-ethoxy-2-fluorobenzene** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C8H8BrFO	[1] [2]
Molecular Weight	219.06 g/mol	[1] [2]
CAS Number	115467-08-8	[1] [3]
Appearance	Powder or liquid	[1]
Density	1.457 ± 0.06 g/cm ³ (Predicted)	[1] [2]
Boiling Point	233.4 ± 20.0 °C (Predicted)	[1] [2]
Flash Point	114.0 ± 6.0 °C	[1]
Refractive Index	1.514	[1]

Molecular Structure Visualization

The two-dimensional chemical structure of **4-Bromo-1-ethoxy-2-fluorobenzene** is depicted in the diagram below. This visualization clarifies the substitution pattern on the benzene ring, showing the relative positions of the bromo, ethoxy, and fluoro groups.



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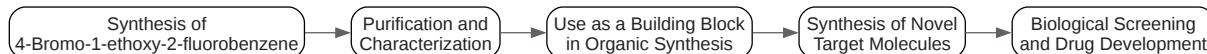
Caption: 2D structure of **4-Bromo-1-ethoxy-2-fluorobenzene**.

Experimental Protocols and Applications

Detailed, step-by-step experimental protocols for the synthesis of **4-Bromo-1-ethoxy-2-fluorobenzene** are not extensively documented in publicly available literature. However, it is generally synthesized through standard organic chemistry reactions. This compound serves as a valuable intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.^[1] Its utility lies in the potential for further chemical modifications at the bromine and fluorine positions, as well as modifications of the ethoxy group.

Given its nature as a synthetic intermediate, **4-Bromo-1-ethoxy-2-fluorobenzene** is not typically involved in biological signaling pathways itself. Instead, it is a building block used to

construct larger, biologically active molecules. The logical workflow for its use in research and development is outlined below.



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Caption: General workflow for the application of **4-Bromo-1-ethoxy-2-fluorobenzene**.

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